

# Epicorynoxidine: An Obscure Natural Alkaloid with Limited Scientific Elucidation

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## Compound of Interest

Compound Name: *Epicorynoxidine*

Cat. No.: *B1163479*

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Researchers, scientists, and drug development professionals delving into the vast world of natural products may encounter fleeting references to **Epicorynoxidine**, a tetrahydroprotoberberine N-oxide alkaloid. However, a thorough review of the scientific literature reveals that detailed information regarding this compound is exceptionally scarce. Despite its initial isolation and preliminary cytotoxic screening, **Epicorynoxidine** appears to be a molecule that has not been the subject of significant follow-up research. This guide summarizes the limited available data on its discovery and initial characterization and highlights the considerable gaps in our current understanding.

## Discovery and Origin

**Epicorynoxidine** was first reported in a 1999 study published in the journal *Planta Medica*.<sup>[1]</sup><sup>[2]</sup> It was isolated from the herb *Corydalis tashiroi*, a plant belonging to the *Papaveraceae* family, which is known for being a rich source of isoquinoline alkaloids.<sup>[1]</sup><sup>[3]</sup> This initial study, led by Jih-Jung Chen, focused on identifying new alkaloids and other cytotoxic constituents from this plant species.<sup>[1]</sup><sup>[2]</sup>

## Chemical Properties

While a detailed synthesis of **Epicorynoxidine** has not been published in the available scientific literature, some of its basic chemical properties have been reported by chemical suppliers.

Property	Value
Molecular Formula	C21H25NO5
Molecular Weight	371.43 g/mol
CAS Number	58000-48-9
Class	Tetrahydroprotoberberine N-oxide alkaloid

## Biological Activity and Cytotoxicity

The primary biological activity associated with **Epicorynoxidine** is its cytotoxic effect. The 1999 study by Chen et al. evaluated its activity against the P-388 murine leukemia cell line.[\[1\]](#)  
[\[2\]](#)

## Quantitative Data on Cytotoxicity

The only quantitative measure of **Epicorynoxidine**'s biological activity found in the literature is its median effective dose (ED50) for cytotoxicity.

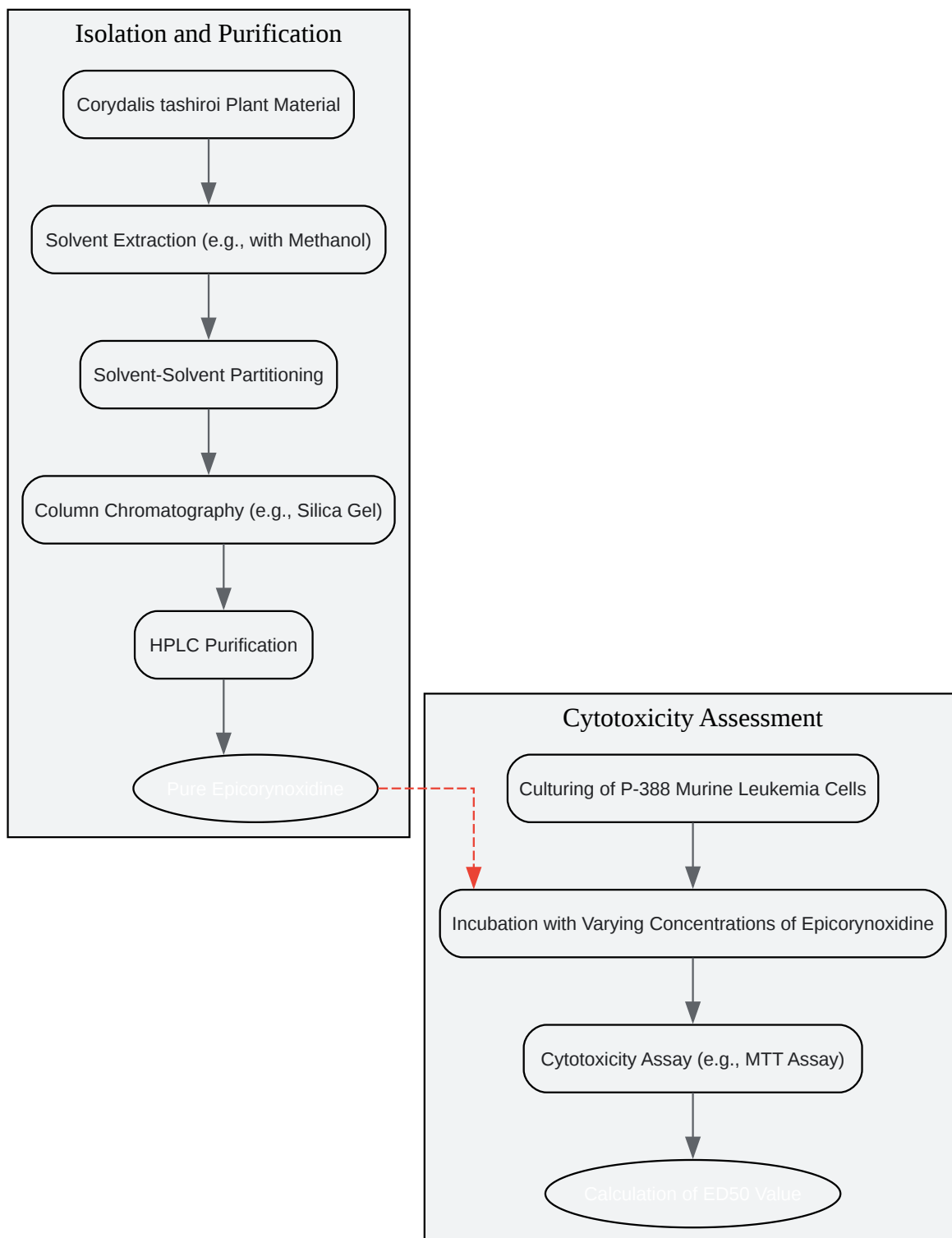
Cell Line	Assay Type	ED50
P-388 (murine leukemia)	Cytotoxicity Assay	25.53 µg/mL

Source: Chen JJ, et al. Planta Med. 1999 Oct;65(7):643-7.[\[2\]](#)

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Epicorynoxidine** are not fully available in the public domain. However, based on the original publication and general knowledge of natural product chemistry, the workflow can be broadly outlined.

## General Experimental Workflow for Isolation and Cytotoxicity Testing



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Caption: Generalized workflow for the isolation of **Epicorynoxidine** and subsequent in vitro cytotoxicity testing.

## Signaling Pathways and Mechanism of Action

Crucially, there is no information available in the scientific literature regarding the mechanism of action or any signaling pathways that **Epicorynoxidine** may modulate. The initial research identified its cytotoxic properties but did not extend to mechanistic studies. Further research would be required to determine how **Epicorynoxidine** exerts its cytotoxic effects.

## Conclusion and Future Directions

**Epicorynoxidine** remains an understudied natural alkaloid. While its discovery and initial cytotoxic activity against a leukemia cell line were documented in 1999, there has been a notable lack of subsequent research. Key areas that remain to be explored include:

- **Total Synthesis:** The development of a synthetic route would be essential for producing larger quantities for further study and for creating analogues with potentially improved activity.
- **Mechanism of Action:** Elucidating the molecular targets and signaling pathways affected by **Epicorynoxidine** is critical to understanding its cytotoxic effects.
- **Broader Biological Screening:** Its activity against a wider range of cancer cell lines and other potential therapeutic targets has not been reported.

For researchers in drug discovery, **Epicorynoxidine** represents a starting point with a known, albeit modest, biological activity. However, any project focused on this compound would require substantial foundational research to build upon the limited data currently available.

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## References

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